

C.I. Acid Black 132 molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Black 132

Cat. No.: B15599096

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C.I. Acid Black 132: Physicochemical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides the fundamental physicochemical properties of **C.I. Acid Black 132**, a pre-metallized 1:2 chromium complex azo dye. The following data has been compiled for use in research and development.

Core Physicochemical Data

The essential molecular information for **C.I. Acid Black 132** is summarized in the table below. This data is critical for accurate preparation of solutions, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₄₃ H ₂₇ CrN ₆ Na ₂ O ₈ S[1][2]
Molecular Weight	885.8 g/mol [1][2]
Alternate Molecular Weight	885.75 g/mol [3]
IUPAC Name	disodium;chromium(3+);1-[[5-[(2-methoxyphenyl)diazenyl]-2-oxidophenyl]diazenyl]naphthalen-2-olate;3-oxido-4-[(2-oxidonaphthalen-1-yl)diazenyl]naphthalene-1-sulfonate[1]
CAS Number	12219-02-2[1][2]

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References

- 1. C.I. Acid Black 132 | 12219-02-2 | Benchchem [benchchem.com]
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- To cite this document: BenchChem. [C.I. Acid Black 132 molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15599096#c-i-acid-black-132-molecular-formula-and-weight]

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